

Technical Support Center: Purification of 2-(1H-imidazol-1-yl)pyridine

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Compound of Interest

Compound Name: **2-(1H-Imidazol-1-yl)pyridine**

Cat. No.: **B1594665**

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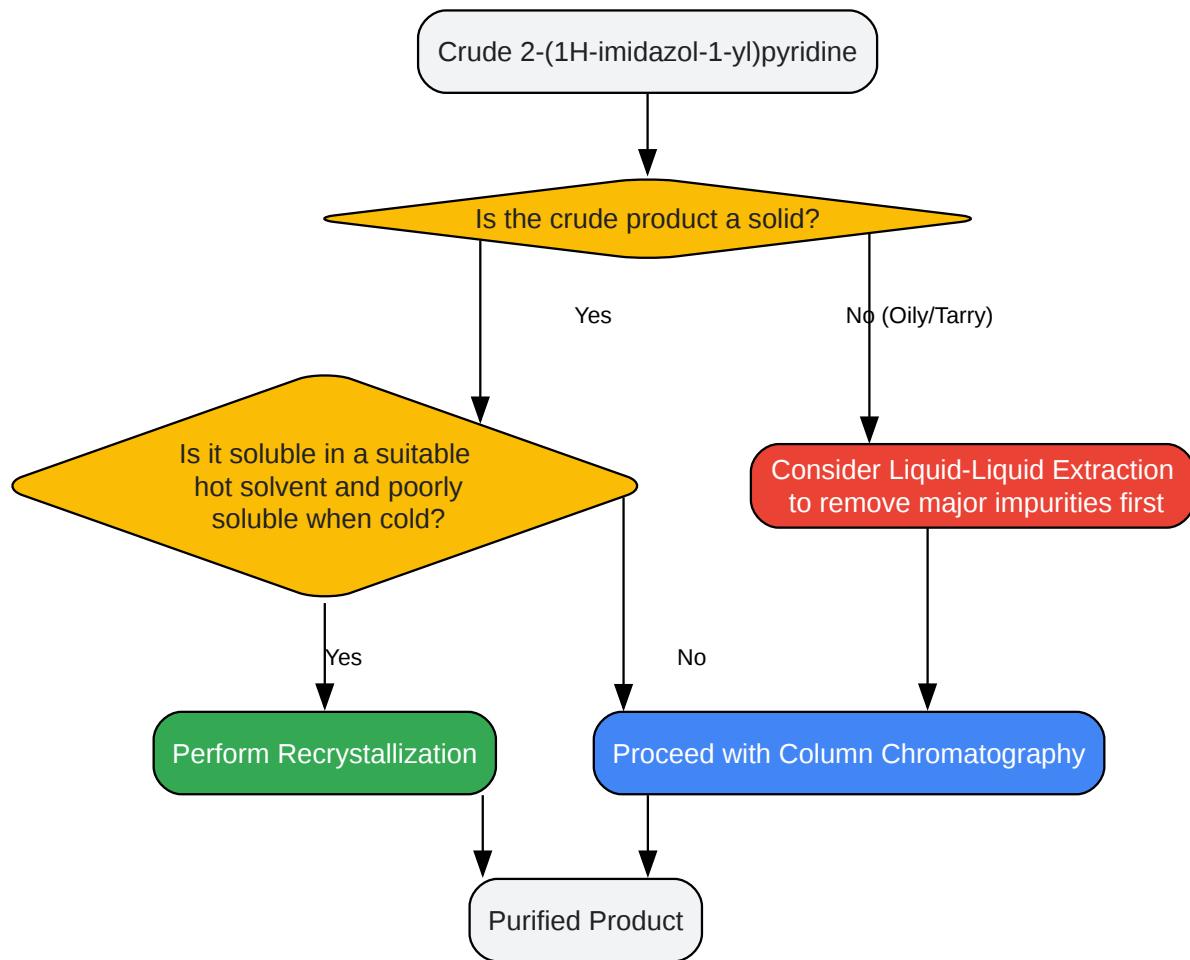
Welcome to the comprehensive technical support guide for the purification of **2-(1H-imidazol-1-yl)pyridine**. This resource is tailored for researchers, scientists, and professionals in drug development, providing in-depth troubleshooting and frequently asked questions to navigate the common challenges encountered during the purification of this versatile heterocyclic compound.

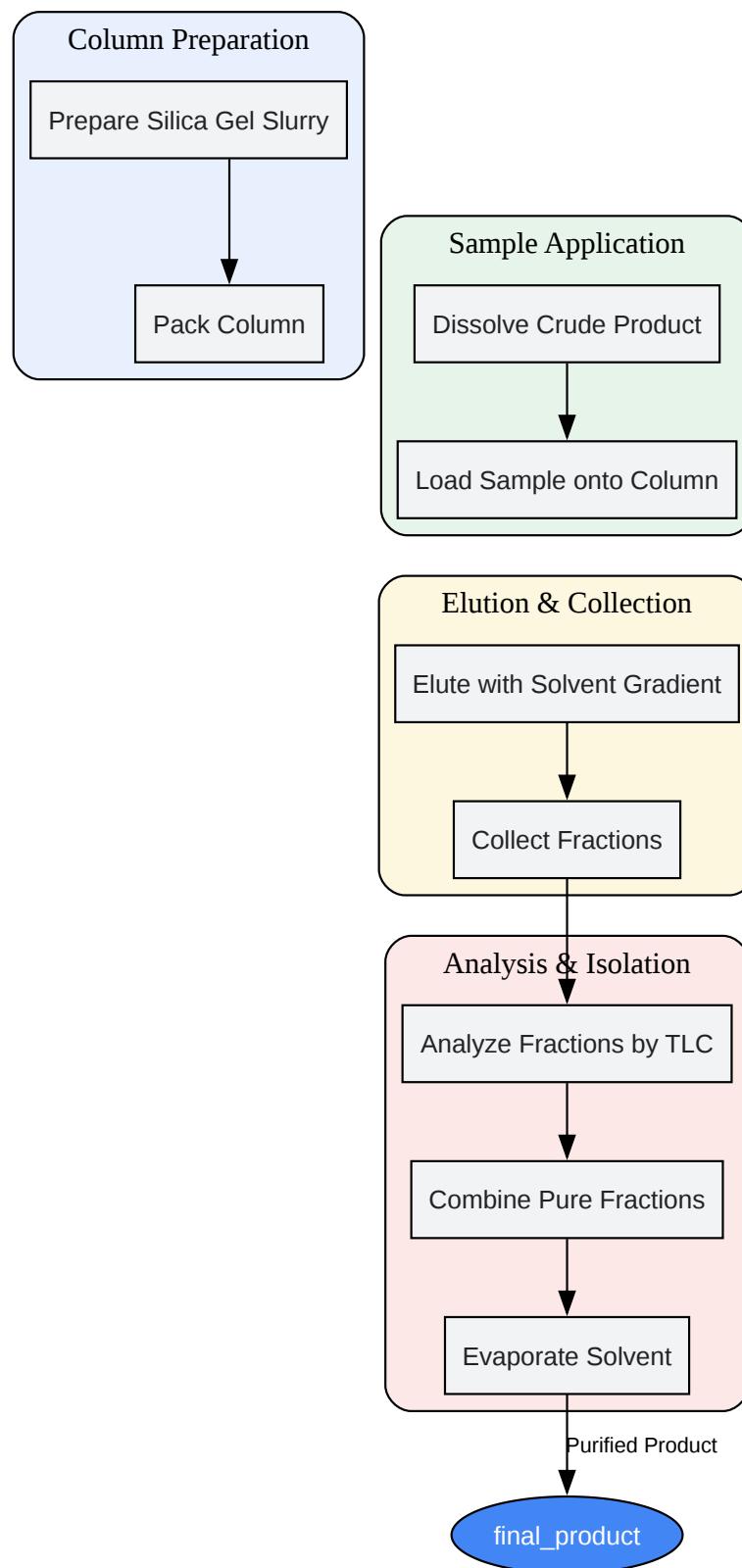
Introduction to Purification Strategies

2-(1H-imidazol-1-yl)pyridine is a solid at room temperature with a melting point in the range of 135-140°C.^[1] It is soluble in solvents like Dimethyl Sulfoxide (DMSO) and ethanol, but only slightly soluble in water.^{[2][3][4]} The purification of **2-(1H-imidazol-1-yl)pyridine** from a crude reaction mixture is critical to ensure the integrity of downstream applications. The choice of purification method hinges on the nature of the impurities, the scale of the purification, and the desired final purity. The most common and effective methods include recrystallization and column chromatography.

Visualizing Your Purification Workflow

To aid in selecting the most appropriate purification strategy, the following decision tree outlines a logical workflow based on the initial assessment of your crude product.





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